

# Comparative Guide to AMA1-RON2 Inhibitors: NCGC00262650 and Other Key Compounds

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## Compound of Interest

Compound Name: NCGC00262650

Cat. No.: B11829163

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The interaction between the Plasmodium falciparum Apical Membrane Antigen 1 (AMA1) and Rhoptry Neck Protein 2 (RON2) is a critical step in the invasion of red blood cells by the malaria merozoite, making it a key target for novel antimalarial therapies.<sup>[1][2]</sup> This guide provides a comparative analysis of **NCGC00262650** and other small molecule inhibitors that target this essential protein-protein interaction.

## Overview of AMA1-RON2 Interaction Inhibitors

A significant breakthrough in targeting the AMA1-RON2 interaction was the identification of small molecule inhibitors through high-throughput screening.<sup>[1][3]</sup> These compounds typically work by binding to a hydrophobic pocket on AMA1, thereby preventing its association with RON2 and blocking the formation of the moving junction necessary for parasite entry into erythrocytes.<sup>[1][4]</sup>

**NCGC00262650** is a notable inhibitor of the AMA1-RON2 interaction.<sup>[5][6][7]</sup> It has been shown to effectively block the entry of merozoites into red blood cells.<sup>[5][6]</sup> Some studies have also identified it as a dual inhibitor, affecting both the AMA1-RON2 interaction and c-Src tyrosine kinase activity.<sup>[8][9]</sup> This guide will compare **NCGC00262650** with other pioneering AMA1-RON2 inhibitors identified in the same screening efforts.

## Quantitative Performance Data

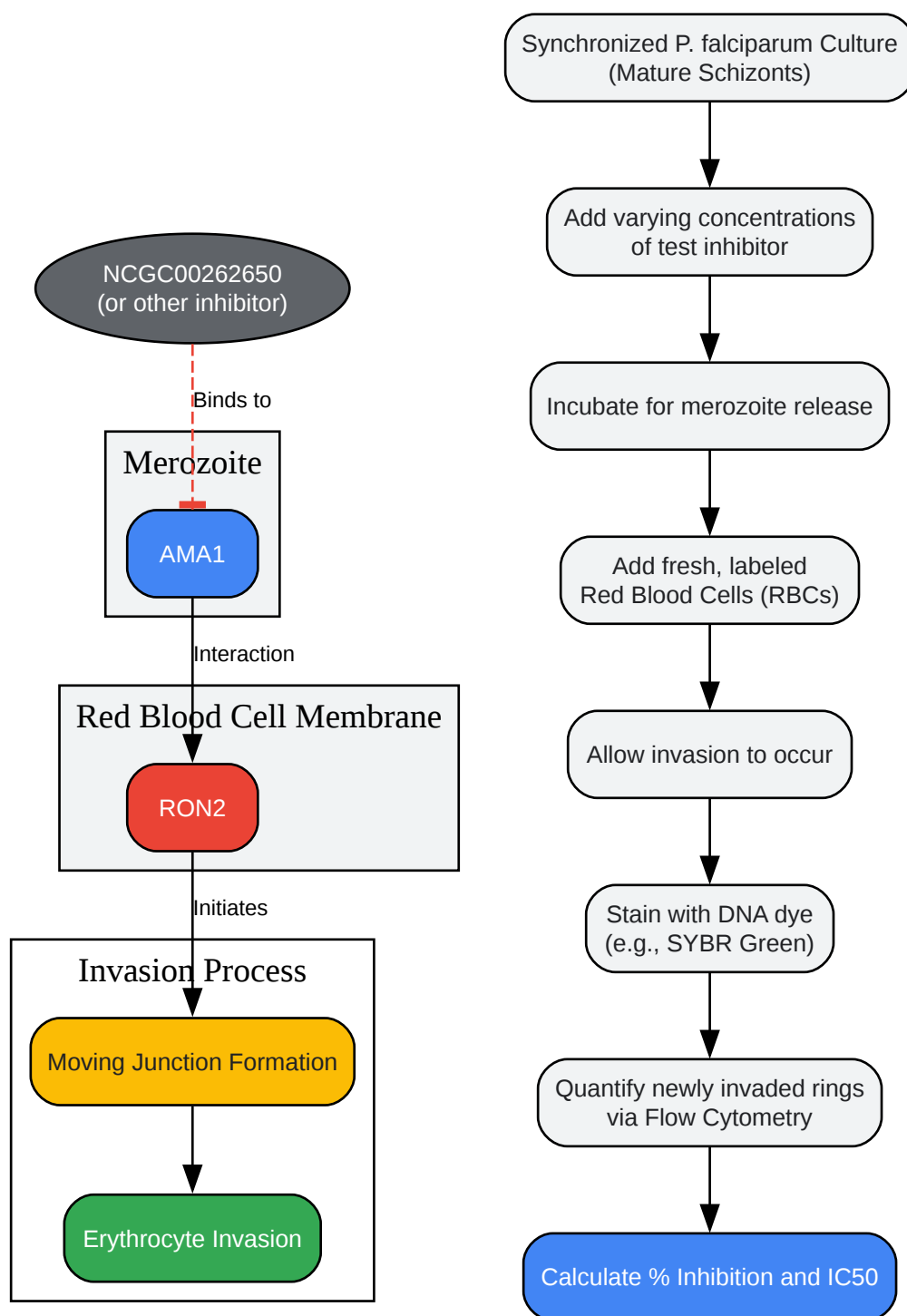
The following table summarizes the half-maximal inhibitory concentrations (IC50) for **NCGC00262650** and other related inhibitors in blocking merozoite invasion. A lower IC50 value indicates greater potency.

| Compound     | Merozoite Invasion IC50 (μM) |
|--------------|------------------------------|
| NCGC00262650 | 9.8                          |
| NCGC00015280 | ~8                           |
| NCGC00181034 | Not explicitly stated        |
| NCGC00014044 | Not explicitly stated        |

Data sourced from available research literature.[\[1\]](#)[\[5\]](#)

## Signaling Pathway and Inhibition

The interaction between AMA1 on the merozoite surface and RON2, which is inserted into the red blood cell membrane, is fundamental for the establishment of the moving junction. The diagram below illustrates this pathway and the mechanism of its inhibition by small molecules.



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